

NiY atomic radius and electronegativity differences

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Compound Focus: Nickel;ytrium

CAS No.: 12333-67-4

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Atomic Properties of Nickel and Yttrium

The table below summarizes the key atomic properties based on the available data [1] [2] [3].

Property	Nickel (Ni)	Yttrium (Y)
Atomic Number	28	39
Atomic Radius (Empirical)	124 pm [2]	212 pm [2]
Atomic Radius (Calculated)	149 pm [2]	212 pm [2]
Ionic Radius (Y ³⁺ : 104 pm, Ni ²⁺ : 83 pm (low spin) [4])	83 pm (Ni ²⁺ , low-spin)	104 pm (Y ³⁺)
Electronegativity (Pauling Scale)	1.91 [1] [3]	1.22 [1] [3]
Total Electron Affinity	~112 kJ/mol (estimated via Mulliken formula [5])	Data not located

The **electronegativity difference** between Ni and Y is **0.69** (1.91 - 1.22). This suggests that a bond between them would be **polar covalent** [5].

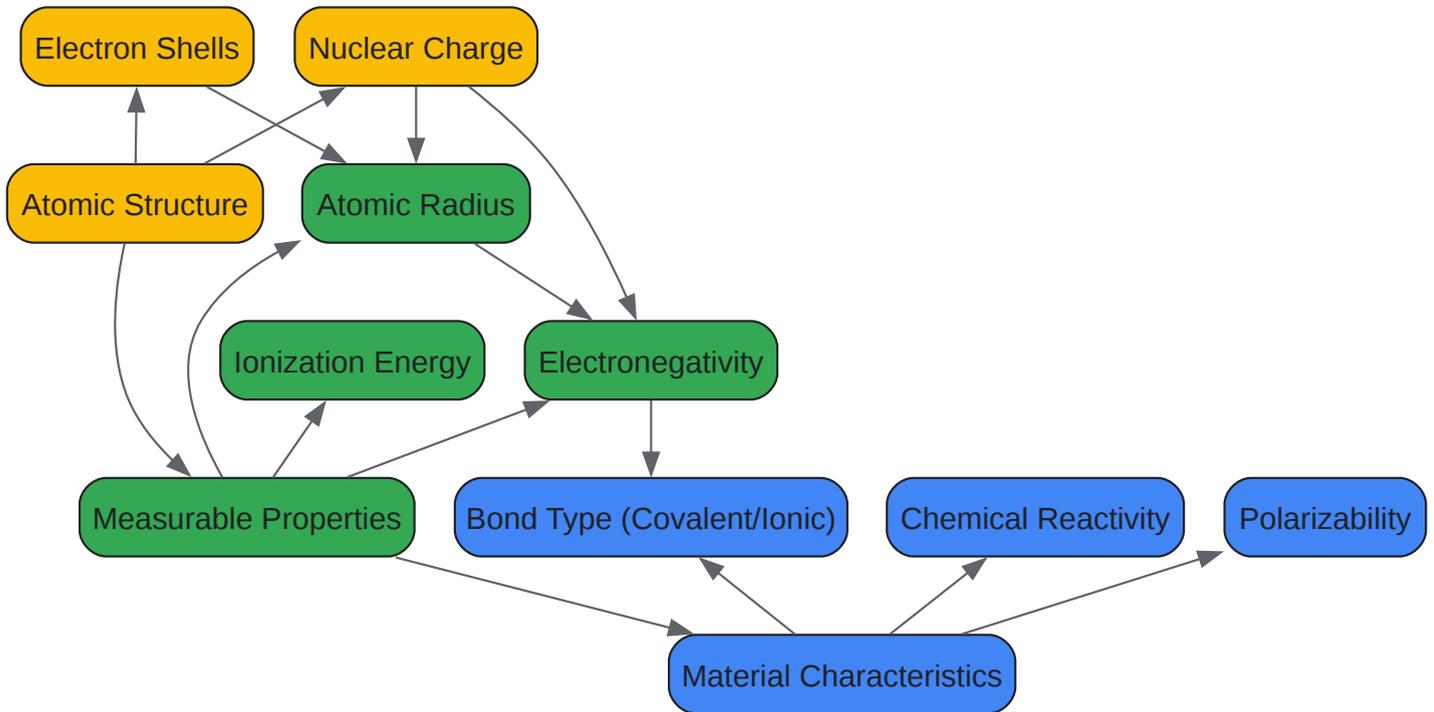
Measurement Principles

While specific step-by-step protocols were not available, the general methodologies for measuring these properties are based on well-established physical techniques [2] [4].

- **Atomic Radius:** Typically measured using **X-ray crystallography** on elemental metals or simple compounds. The distance between two adjacent atomic nuclei in a crystal lattice is measured, and the atomic radius is taken as half of this internuclear distance [2].
- **Electronegativity (Pauling Scale):** This is a calculated value derived from thermochemical data, primarily **bond dissociation energies**. The difference in electronegativity between two atoms A and B is related to the difference between the measured A-B bond energy and the average of the A-A and B-B bond energies [3].
- **Electron Affinity:** Can be used to calculate an electronegativity value (Mulliken Electronegativity). It is determined by measuring the energy change when an electron is added to a neutral atom in the gaseous state [5].

Property Relationship and Experimental Workflow

The following diagram illustrates the logical relationship between the atomic structure, the measurable properties, and the resulting material characteristics for an element, summarizing the concepts above.



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Logical flow from atomic structure to material behavior

Key Implications for NiY Interaction

The significant difference in the properties of Nickel and Yttrium will profoundly influence the character of any compound or alloy they form:

- **Bonding Character:** The electronegativity difference of 0.69 points to a **polar covalent bond**, where the bonding electrons are closer to the Nickel atom than the Yttrium atom [5].
- **Metallic Alloy Formation:** In a metallic alloy, Yttrium, with its much larger atomic size, would likely cause significant lattice strain. This often improves strength and other mechanical properties but can make processing more challenging [2].
- **Oxidation and Corrosion:** Yttrium is highly electropositive, making it very reactive and prone to oxidation. In an alloy with Nickel, Yttrium would likely act as a **getter**, scavenging oxygen and improving the overall oxidation resistance of the alloy.

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References

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